

Navigating the Safety Profile of Disulfiram Impurity 1-d10: A Technical Guide

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Compound of Interest

Compound Name: Disulfiram impurity 1-d10

Cat. No.: B12416502

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the available safety information for **Disulfiram Impurity 1-d10**. Given the absence of a specific Safety Data Sheet (SDS) for the deuterated form, this document extrapolates data from the non-deuterated analogue, Disulfiram Impurity 1 (also known as S-Methyl N,N-Diethyldithiocarbamate; CAS No. 686-07-7), and the parent compound, Disulfiram. It is crucial to note that while isotopic labeling is generally not expected to alter toxicological properties significantly, this is an assumption. Therefore, this impurity should be handled with the utmost care, assuming it may share the hazardous characteristics of its non-deuterated counterpart and the parent drug.

Hazard Identification and Classification

While a specific GHS classification for **Disulfiram Impurity 1-d10** is not available, the classification for the non-deuterated form, S-Methyl-N,N-diethylthiolcarbamate, provides the best available guidance.^[1]

GHS Classification (based on non-deuterated form):

- Acute toxicity, oral (Category 4), H302: Harmful if swallowed.^{[1][2]}
- Skin corrosion/irritation (Category 2), H315: Causes skin irritation.^{[1][2][3]}

- Serious eye damage/eye irritation (Category 2A), H319: Causes serious eye irritation.[1][2][3]
- Specific target organ toxicity, single exposure; Respiratory tract irritation (Category 3), H335: May cause respiratory irritation.[1][2][3]

The parent compound, Disulfiram, is also classified as harmful if swallowed, may cause an allergic skin reaction, and may cause damage to organs through prolonged or repeated exposure.[4][5][6]

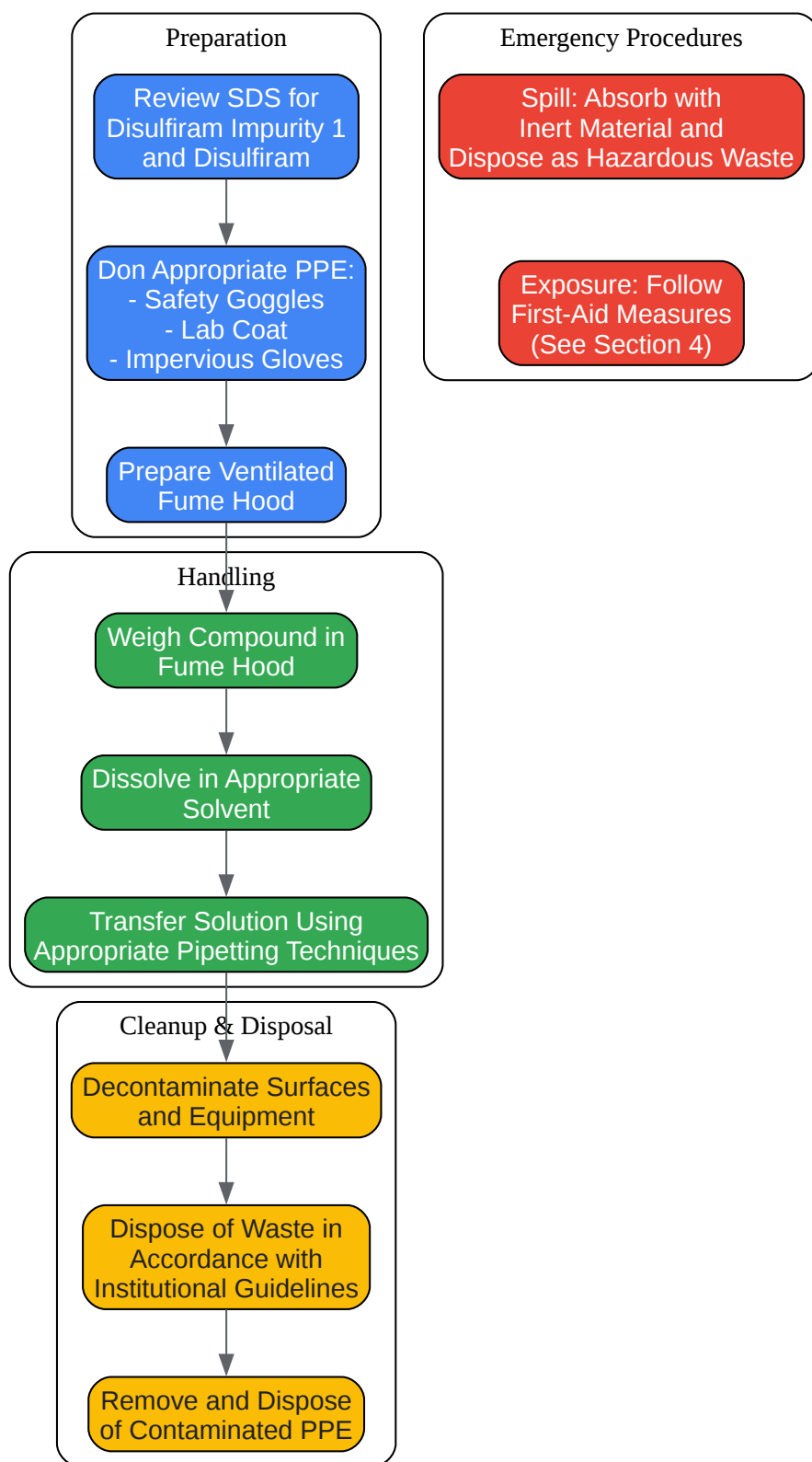
Toxicological Data Summary

Quantitative toxicological data for Disulfiram Impurity 1, in both its deuterated and non-deuterated forms, is largely unavailable in the public domain. The following table summarizes the available data for the non-deuterated form and the parent compound, Disulfiram, to provide a comparative overview.

Toxicological Endpoint	Disulfiram Impurity 1 (non-deuterated)	Disulfiram (Parent Compound)
Acute Oral Toxicity (LD50)	No data available[7]	500 mg/kg (rat)[4]
Intraperitoneal LD50	263 mg/kg (mouse), 167 mg/kg (rat)[3]	75 mg/kg (mouse)[4]
Skin Corrosion/Irritation	Causes skin irritation[1][2][3]	No irritant effect[4]
Serious Eye Damage/Irritation	Causes serious eye irritation[1][2][3]	No irritating effect[4]
Respiratory or Skin Sensitization	No data available[7]	Sensitization possible through skin contact[4]
Germ Cell Mutagenicity	No data available[7]	Mutagenic effects have occurred in experimental animals.[8]
Carcinogenicity	No data available[7]	No data available
Reproductive Toxicity	No data available[7]	No data available
Specific Target Organ Toxicity (Single Exposure)	May cause respiratory irritation[1][2][3]	No data available
Specific Target Organ Toxicity (Repeated Exposure)	No data available[7]	May cause damage to organs (liver, central nervous system, peripheral nervous system) through prolonged or repeated exposure[4][5]

Experimental Protocols: Safe Handling Workflow

Due to the lack of comprehensive safety data and the potential for hazards, a stringent safe handling protocol is mandatory. The following workflow is recommended for all laboratory procedures involving **Disulfiram Impurity 1-d10**.



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A recommended workflow for the safe handling of **Disulfiram Impurity 1-d10**.

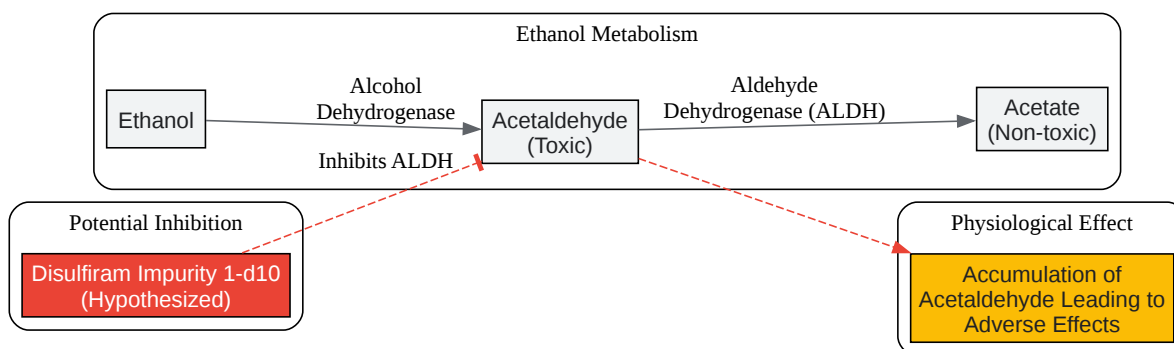
First-Aid Measures

In the event of exposure, the following first-aid measures, based on the SDS for the non-deuterated impurity, should be followed.^[7]

- Inhalation: Remove to fresh air. If breathing is difficult, seek medical attention.
- Skin Contact: Immediately wash off with soap and plenty of water. Remove contaminated clothing. Consult a doctor.
- Eye Contact: Rinse with pure water for at least 15 minutes and consult a doctor.
- Ingestion: Rinse mouth with water. Do not induce vomiting. Call a physician or Poison Control Center immediately.

Potential Signaling Pathway of Toxicity

While the specific toxicological pathways of **Disulfiram Impurity 1-d10** are uncharacterized, the primary mechanism of the parent compound, Disulfiram, involves the irreversible inhibition of aldehyde dehydrogenase (ALDH).^{[9][10]} This leads to the accumulation of acetaldehyde, a toxic metabolite of ethanol, which is responsible for the "disulfiram-ethanol reaction".^[9] It is plausible that this impurity could interact with similar enzymatic pathways.



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Hypothesized mechanism of toxicity via inhibition of aldehyde dehydrogenase.

Personal Protective Equipment (PPE)

Consistent with the handling of hazardous chemicals, the following personal protective equipment should be worn at all times:

- Eye/Face Protection: Tightly fitting safety goggles with side-shields.[7]
- Skin Protection: Impervious clothing and protective gloves. Gloves should be inspected prior to use.[1][7]
- Respiratory Protection: A suitable respirator should be used if ventilation is inadequate or if dust/aerosols are generated.[1]

Storage and Disposal

Storage: Store in a dry, cool, and well-ventilated place. Keep the container tightly closed.[8]
Recommended storage is at 2-8°C in a refrigerator.

Disposal: Dispose of this substance and its container as hazardous waste in accordance with local, regional, and national regulations. Do not allow it to enter the environment.[3][8]

Conclusion

The safety profile of **Disulfiram Impurity 1-d10** is not well-established. This guide provides a conservative approach to its handling based on data from its non-deuterated analogue and the parent compound, Disulfiram. Researchers, scientists, and drug development professionals must exercise caution and adhere to stringent safety protocols when working with this compound. The absence of specific toxicological data underscores the importance of treating this substance as potentially hazardous.

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